

Introduction: The Strategic Value of the Indolin-2-one Core

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Compound of Interest

Compound Name:	6-Bromo-1,3,3-trimethylindolin-2-one
CAS No.:	1190861-69-8
Cat. No.:	B1527693

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The indolin-2-one (or oxindole) skeleton is recognized in medicinal chemistry as a "privileged scaffold"—a molecular framework that can serve as a ligand for multiple biological targets.[1][2] This structural motif is a cornerstone in the design of therapeutics, most notably in oncology. The blockbuster drug Sunitinib (Sutent®), a multi-targeted receptor tyrosine kinase (RTK) inhibitor, features the indolin-2-one core and stands as a testament to its clinical significance.[3] Derivatives of this scaffold have demonstrated a wide array of pharmacological activities, including anti-proliferative, antimicrobial, and enzyme inhibitory effects.[4][5][6]

This guide focuses on a specific, strategically functionalized derivative: **6-Bromo-1,3,3-trimethylindolin-2-one**. Its structure is defined by:

- An indolin-2-one nucleus, providing the foundational biological activity.
- N-methylation, which can enhance metabolic stability and cell permeability.
- A gem-dimethyl group at the C3 position, which blocks a common site of metabolic oxidation, potentially improving the pharmacokinetic profile of derivative compounds.

- A bromine atom at the C6 position. This is the key feature for synthetic diversification, acting as a versatile chemical handle for introducing a wide range of molecular complexity through modern cross-coupling reactions.

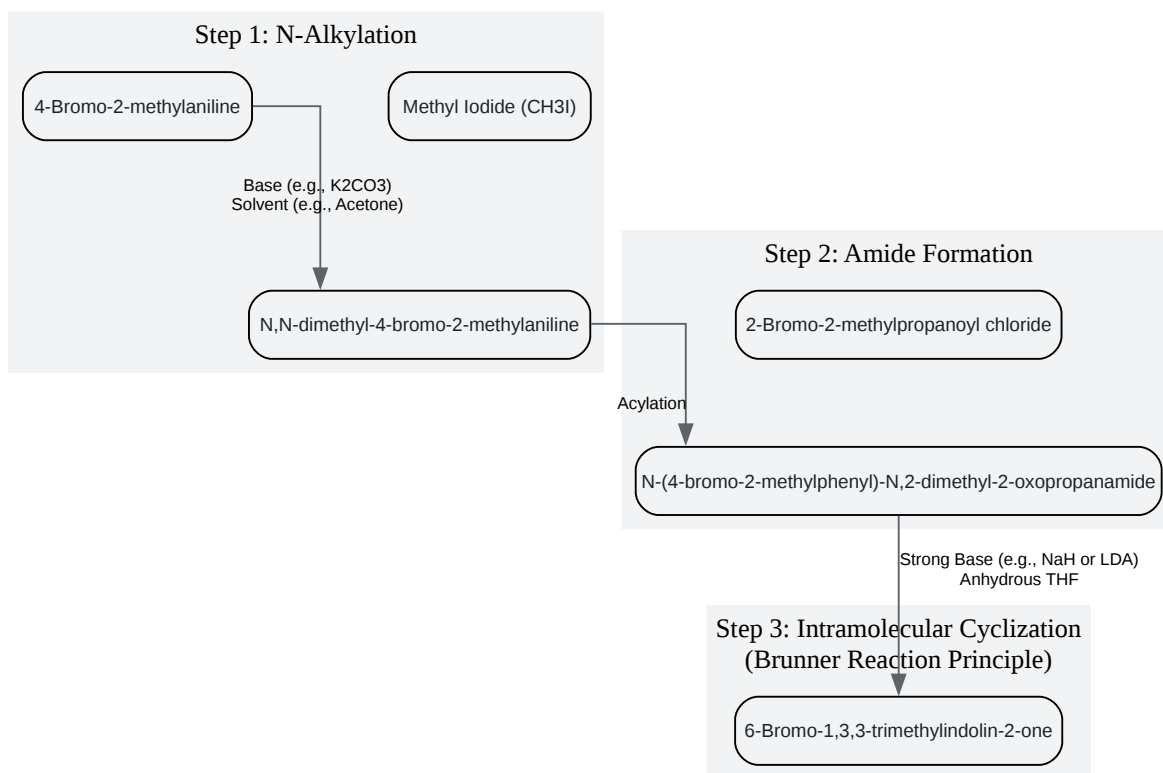
This combination of features makes **6-Bromo-1,3,3-trimethylindolin-2-one** (CAS: 1190861-69-8, Molecular Formula: C₁₁H₁₂BrNO, Molecular Weight: 254.12 g/mol) an exceptionally valuable building block for constructing libraries of novel drug candidates.^{[7][8][9]}

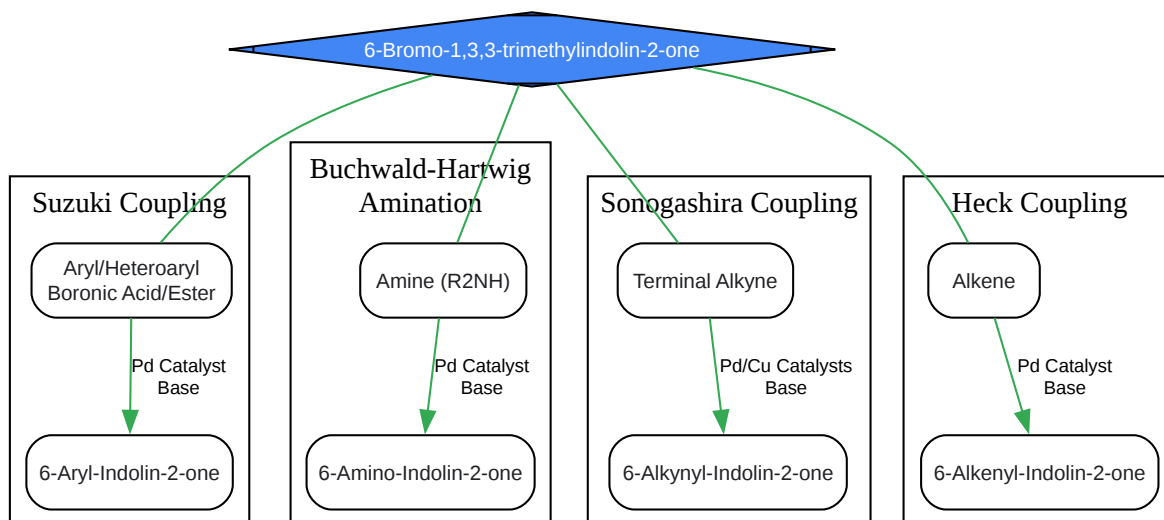
Synthesis and Methodology

While direct, published protocols for the synthesis of **6-Bromo-1,3,3-trimethylindolin-2-one** are not readily available in the reviewed literature, a robust synthetic route can be designed based on established methodologies for related oxindole structures. The most logical approach involves a multi-step sequence starting from a commercially available brominated aniline.

Proposed Synthetic Workflow

The proposed synthesis leverages a modified version of the well-known Brunner oxindole synthesis. The causality behind this choice rests on its reliability and the accessibility of the required starting materials.





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